

# A Comprehensive Technical Guide to the Cadinane Skeleton

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## Compound of Interest

Compound Name: Cadinane

Cat. No.: B1243036

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**Abstract:** The **cadinane** skeleton is a foundational bicyclic sesquiterpenoid structure, forming the basis for a wide array of natural products with significant pharmacological activities.<sup>[1]</sup> Comprising a decahydronaphthalene (decalin) core, its structural diversity arises from variations in stereochemistry, oxidation patterns, and the degree of unsaturation.<sup>[2][3]</sup> This document provides an in-depth analysis of the **cadinane** core structure, including its IUPAC nomenclature, key stereochemical features, and the experimental methodologies employed for its characterization. Quantitative data on conformational stability is presented, and logical and structural diagrams are provided to visually articulate its core features and analytical workflows.

## Core Structure and Nomenclature

### Bicyclic Framework

The fundamental structure of **cadinane** is a bicyclo[4.4.0]decane, more commonly known as a decalin ring system.<sup>[4][5]</sup> This framework consists of two fused six-membered rings. Sesquiterpenes are composed of three isoprene units, giving them a characteristic 15-carbon molecular framework (C<sub>15</sub>H<sub>28</sub> for the saturated parent **cadinane**).<sup>[2][6]</sup>

### Substitution Pattern

The **cadinane** skeleton is distinguished by a specific substitution pattern on the decalin core:

- An isopropyl group at position C4.

- A methyl group at position C1.
- A methyl group at position C6.

The parent compound, with the specific stereochemistry (1S,4S,4aS,6S,8aS), is systematically named (1S,4S,4aS,6S,8aS)-1,6-dimethyl-4-propan-2-yl-1,2,3,4,4a,5,6,7,8,8a-decahydronaphthalene.[6]

## IUPAC Numbering

The numbering of the **cadinane** skeleton follows the established rules for bicyclic systems, as standardized by IUPAC. The diagram below illustrates the accepted numbering scheme for the parent **cadinane** structure.

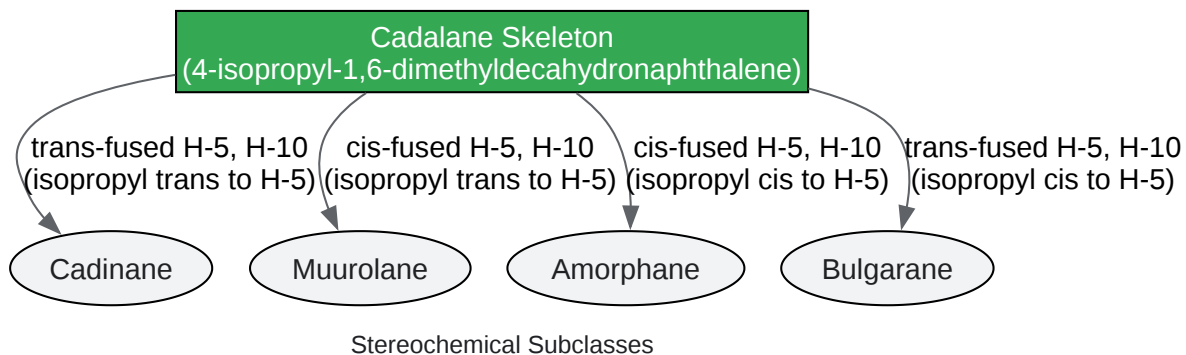


Figure 3: Stereochemical Classification of Cadalane Skeletons

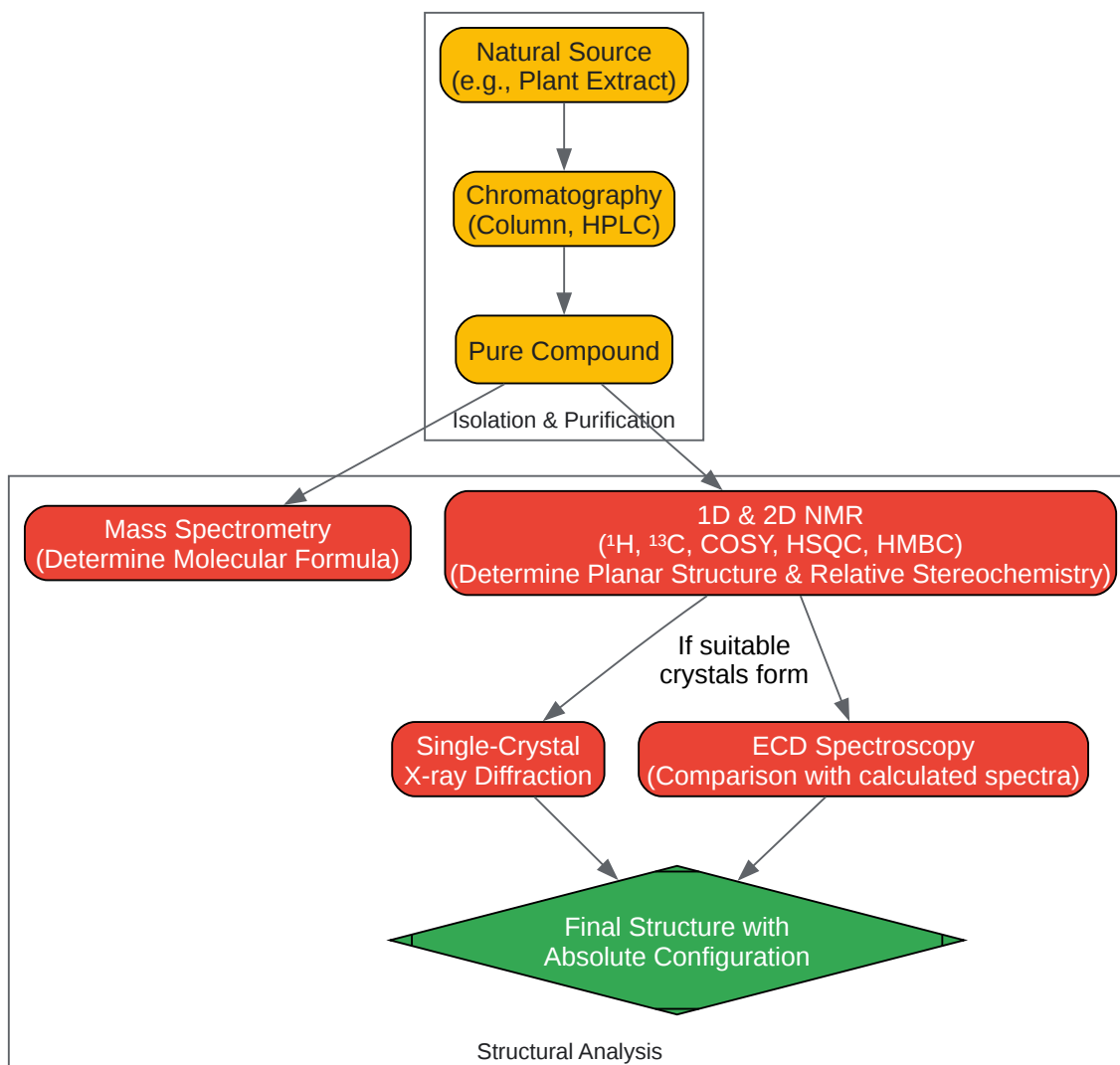


Figure 4: General Workflow for Cadinane Structure Elucidation

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